

Synthesis pathway of Pyriminostrobin from precursors

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Compound of Interest

Compound Name: *Pyriminostrobin*

Cat. No.: *B1429120*

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Technical Guide: Synthesis of Pyriminostrobin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis pathway for **Pyriminostrobin**, a significant strobilurin fungicide. The synthesis involves the preparation of two key precursors, followed by their coupling to yield the final product. This document outlines the detailed methodologies for the synthesis of these precursors and the final product, supported by quantitative data and process visualizations.

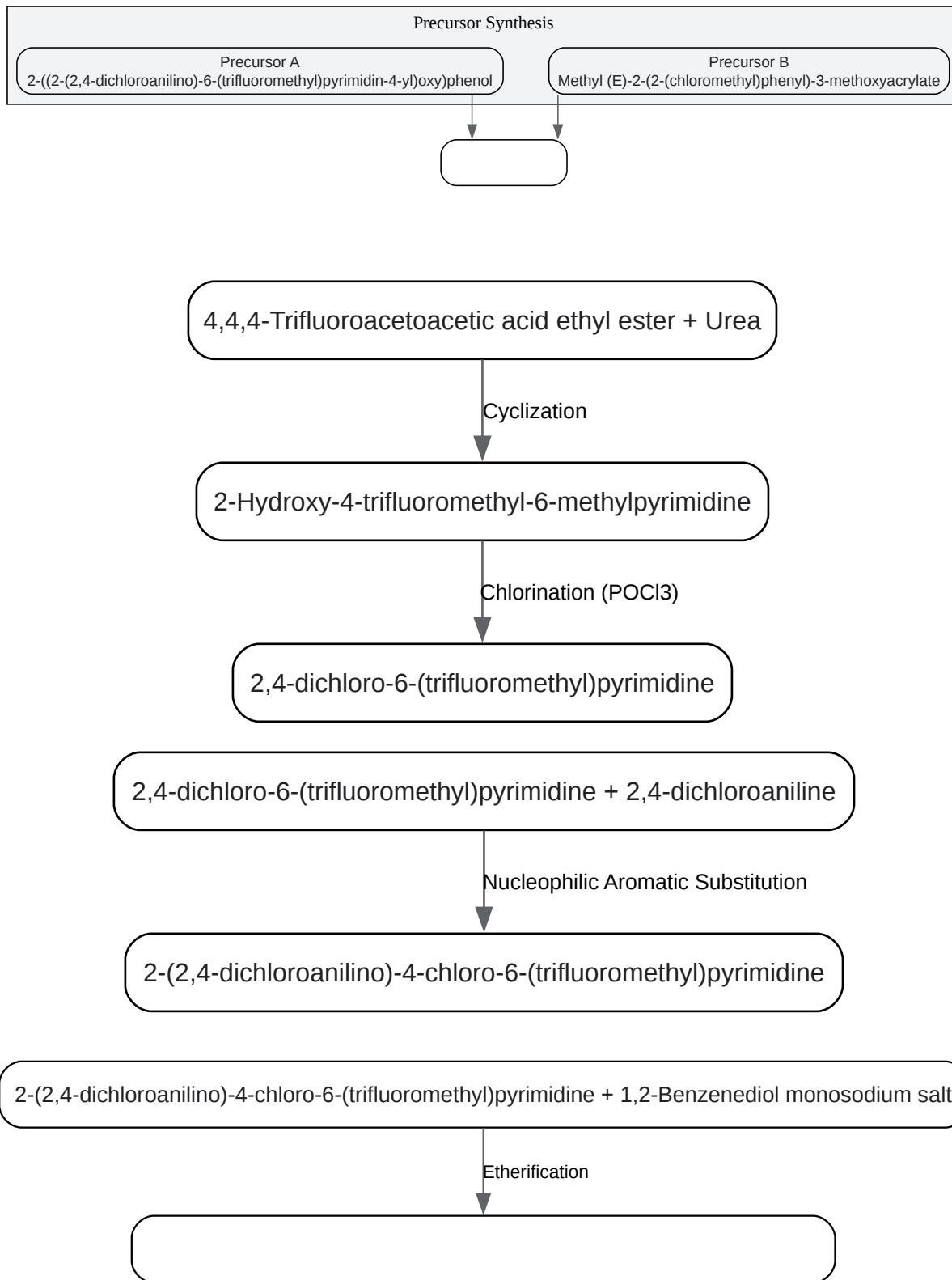
Overview of the Synthesis Pathway

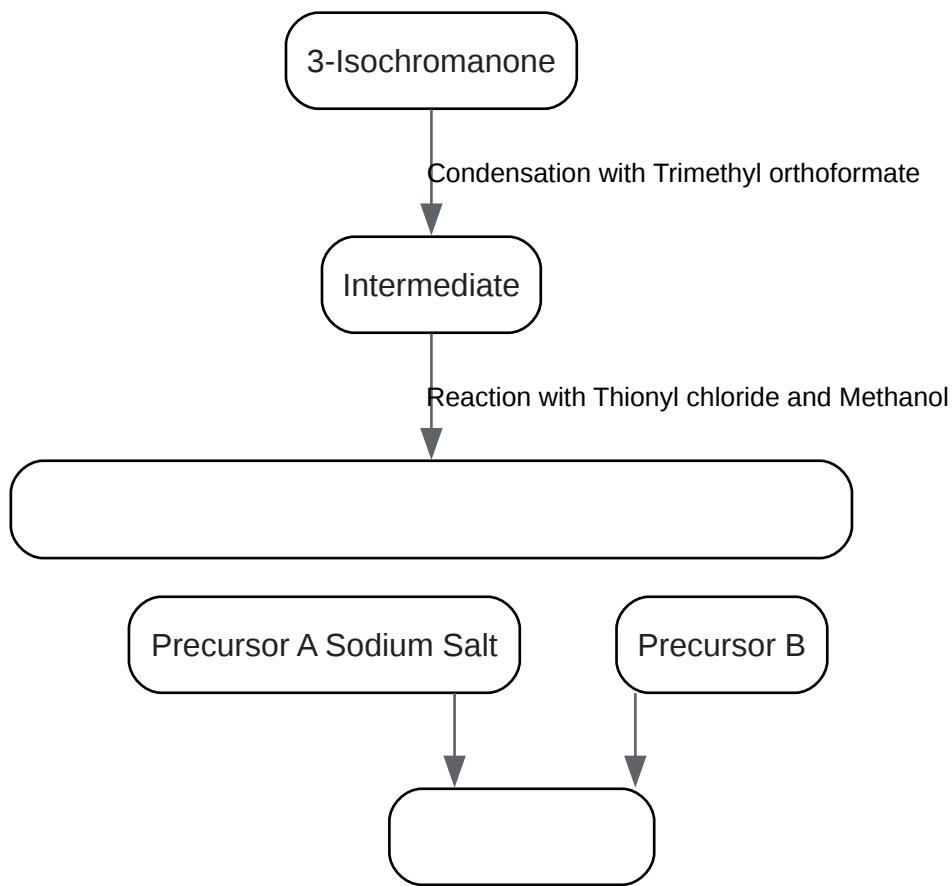
The industrial synthesis of **Pyriminostrobin** is primarily achieved through a convergent pathway involving two main precursors:

- Precursor A: 2-((2-(2,4-dichloroanilino)-6-(trifluoromethyl)pyrimidin-4-yl)oxy)phenol
- Precursor B: Methyl (E)-2-(2-(chloromethyl)phenyl)-3-methoxyacrylate

The final step in the synthesis is an etherification reaction where the phenoxide salt of Precursor A is reacted with Precursor B. A patented method emphasizes the importance of forming the salt of the pyrimidylphenol (Precursor A) prior to the reaction with the benzyl chloride derivative (Precursor B) to improve yield and purity by avoiding the formation of N-alkylated isomers[1].

Below is a graphical representation of the overall synthesis logic.





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References

- 1. Pyriminstrobin | 1257598-43-8 | Benchchem [benchchem.com]
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